6-Aminocinnolin-4-ol: Scaffold Analysis and Synthetic Utility

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Compound of Interest

Compound Name:	*6-Aminocinnolin-4-ol*
CAS No.:	*854897-28-2*
Cat. No.:	*B2509135*

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Executive Summary

6-Aminocinnolin-4-ol (CAS: Analogous to 6-amino-4(1H)-cinnolinone) represents a critical bicyclic heteroaromatic scaffold in medicinal chemistry. Structurally characterized by a 1,2-diazanaphthalene core, it serves as a bioisostere to the widely utilized 6-aminoquinoline and 6-aminoquinazoline pharmacophores.

Its value lies in its dual-functional nature: the C4-hydroxyl group (tautomeric with the C4-ketone) allows for activation via halogenation (SNAr precursors), while the C6-amino group provides a versatile handle for library diversification via acylation, sulfonylation, or Buchwald-Hartwig couplings. This guide details the structural dynamics, robust synthetic pathways, and strategic functionalization of this core.[1]

Chemical Identity and Tautomeric Dynamics[2]

The Tautomerism Paradox

While formally named "cinnolin-4-ol," this molecule exhibits significant prototropic tautomerism. In the solid state and in polar solvents (e.g., DMSO, MeOH), the equilibrium heavily favors the

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cinnolin-4(1H)-one (oxo) form over the hydroxy form. This distinction is non-trivial; it dictates the nucleophilicity of the nitrogen atoms and the choice of reagents for downstream functionalization.

- Dominant Form: 6-Amino-cinnolin-4(1H)-one (NH-lactam)
- Minor Form: 6-Amino-cinnolin-4-ol (OH-lactim)
- Implication: Alkylation under basic conditions often results in N1-alkylation (lactam) rather than O-alkylation, unless specific "hard" electrophiles or silver salts are employed.

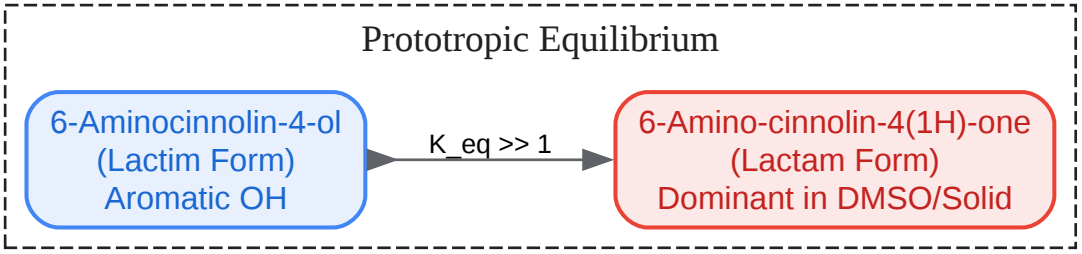

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Figure 1: Tautomeric equilibrium favoring the 4(1H)-one species in polar environments.

Physicochemical Profile

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Property	Value / Characteristic	Notes
Molecular Formula	$C_8H_7N_3O$	
Molecular Weight	161.16 g/mol	Fragment-like space
Solubility	Low in CH_2Cl_2, High in DMSO/DMF	Typical for high-melting lactams
pKa (Acidic)	~9.0 - 9.5 (NH lactam)	Deprotonation requires alkoxides/hydrides
pKa (Basic)	~3.5 - 4.0 (N2/Amino)	Protonation occurs at N2 or exocyclic NH_2
UV/Vis	Strong absorption ~320-350 nm	Often fluorescent (blue/green region)

Robust Synthetic Protocol

Direct synthesis of the 6-amino derivative via Richter cyclization is often low-yielding due to the interference of the free amine with diazonium intermediates. The industry-standard approach involves the construction of the 6-nitro precursor followed by controlled reduction.

Pathway: The Nitro-Reduction Route

This route avoids side reactions and delivers high-purity material.

Step 1: Cyclization to 6-Nitro-4(1H)-cinnolinone

- Precursor: 2-Amino-5-nitroacetophenone.
- Reagents: Sodium Nitrite ($NaNO_2$), HCl (conc.), followed by thermal cyclization.
- Mechanism: Diazotization of the aniline creates a diazonium salt which undergoes intramolecular electrophilic attack on the activated acetyl enol/enamine carbon (Borsche-Koelsch or Richter-type cyclization).

Step 2: Reduction to **6-Aminocinnolin-4-ol**

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- Reagents: Iron powder/NH_4Cl (Bechamp) or $SnCl_2$/HCl. Catalytic hydrogenation (H_2/Pd-C) is effective but requires care to avoid reducing the heterocyclic ring.
- Purification: The product is amphoteric; isolation is best achieved by neutralizing to the isoelectric point (pH ~6-7) to precipitate the solid.

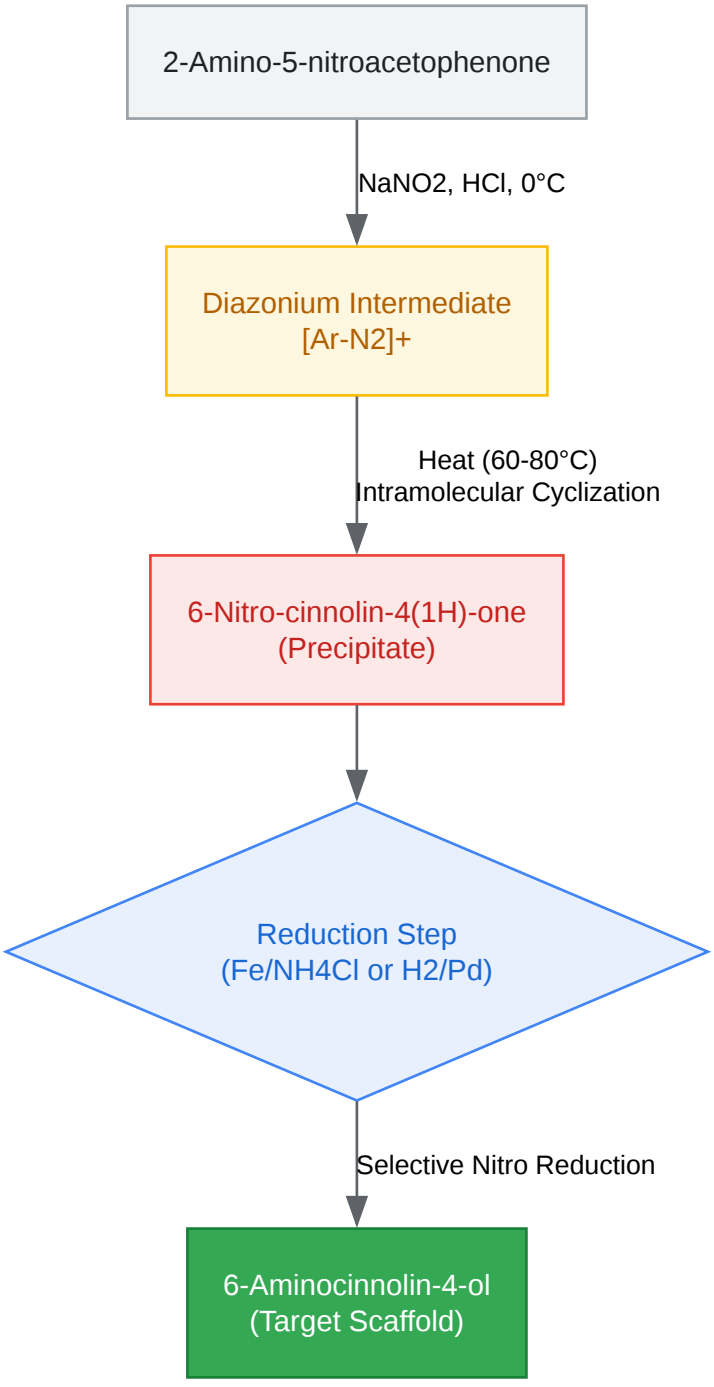

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Figure 2: Step-wise synthesis via the nitro-precursor to avoid diazonium interference.

Detailed Experimental Procedure (Step 2)

Note: This protocol is adapted from standard reduction procedures for nitro-cinnolines.

- Setup: Charge a 3-neck flask with 6-nitro-cinnolin-4(1H)-one (1.0 eq) and Ethanol/Water (3:1 ratio).
- Activation: Add Ammonium Chloride (5.0 eq) and heat to 60°C.
- Reduction: Add Iron Powder (325 mesh, 4.0 eq) portion-wise over 30 minutes. (Caution: Exothermic).
- Reflux: Heat to reflux for 2–4 hours. Monitor by TLC (Mobile phase: 10% MeOH in DCM).
- Workup: Filter hot through Celite to remove iron oxides. Wash the pad with hot ethanol.
- Isolation: Concentrate the filtrate. Adjust pH to ~7 with saturated $NaHCO_3$. Cool to 4°C. Collect the precipitate by filtration.
- Validation:1H NMR (DMSO-d_6) should show the disappearance of low-field nitro-adjacent protons and appearance of a broad NH_2 signal (approx. 5.5–6.5 ppm).

Strategic Functionalization

The **6-aminocinnolin-4-ol** scaffold offers two orthogonal vectors for drug design.

Vector A: The C4-Position (The "Warhead" Vector)

To install amines or ethers at C4, the tautomeric ketone must first be activated.

- Chlorination: Treatment with $POCl_3$ (neat or with PCl_5) converts the 4-ol to 4-chloro-6-aminocinnoline.
  - Note on Protection: The 6-amino group may require transient protection (e.g., Acetyl) during $POCl_3$ treatment to prevent polymerization or tar formation.

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- SNAr Displacement: The resulting 4-chloro species is highly reactive toward nucleophilic aromatic substitution with anilines or aliphatic amines, yielding kinase-inhibitor-like scaffolds.

Vector B: The C6-Position (The "Tail" Vector)

The 6-amino group behaves as a typical electron-deficient aniline.

- Acylation/Sulfonylation: Standard coupling with acid chlorides or sulfonyl chlorides.
- Sandmeyer Reaction: Conversion to 6-halo derivatives (I, Br) for Suzuki/Sonogashira coupling.

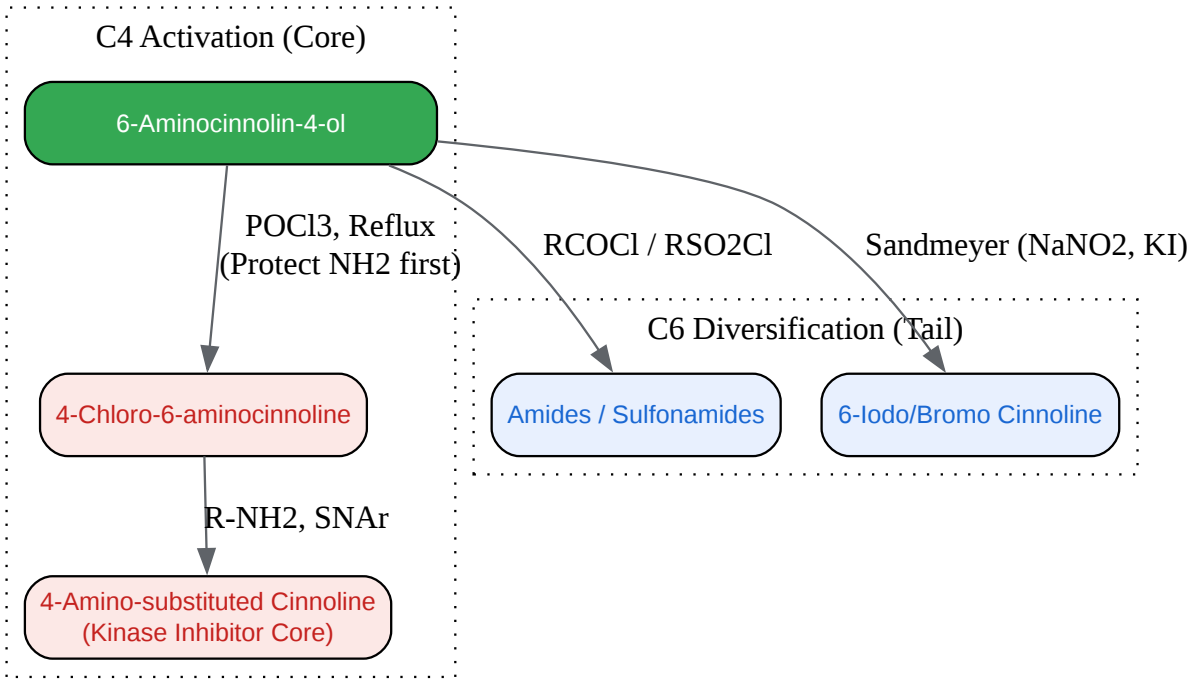

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Figure 3: Orthogonal functionalization strategy for library generation.

Medicinal Chemistry Applications

Kinase Inhibition

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The cinnoline core is a bioisostere of the quinoline and quinazoline scaffolds found in EGFR and VEGFR inhibitors (e.g., Gefitinib, Erlotinib). The N1-N2 bond in cinnoline imparts a higher dipole moment and different hydrogen-bonding geometry compared to quinoline, potentially improving solubility or altering metabolic stability.

Antibacterial Agents

Substituted 4-cinnolinones (tautomers of 4-ols) mimic the quinolone antibiotics (e.g., Ciprofloxacin). The 6-amino group allows for the attachment of solubilizing side chains or lipophilic moieties to penetrate bacterial cell walls.

References

- Holzer, W., et al. (2008). On the Tautomerism of Cinnolin-4-ol, Cinnoline-4-thiol, and Cinnolin-4-amine. Heterocycles. Link
- Ames, D. E., et al. (1965).[2] Cinnolines.[2][3][4][5] Part VI. Tautomerism and alkylation of 4-hydroxycinnoline. Journal of the Chemical Society.[2] Link
- Saxena, A., et al. (2025).[4][5] A Review of Synthesis and Pharmacological Activities of Cinnoline Derivatives. Indian Journal of Pharmaceutical Education and Research. Link
- PubChem Compound Summary.6-aminoquinolin-4-ol (Bioisostere Analog Data). Link

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Sources

- 1. mdpi.com [mdpi.com]
- 2. 1003. Cinnolines. Part VI. Tautomerism and alkylation of 4-hydroxycinnoline - Journal of the Chemical Society (Resumed) (RSC Publishing) [pubs.rsc.org]
- 3. researchgate.net [researchgate.net]
- 4. ijper.org [ijper.org]

- 5. eurekaselect.com [eurekaselect.com]
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